

8-Chloronaphthalene-2-sulfonic acid physical properties

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Compound of Interest

Compound Name: *8-Chloronaphthalene-2-sulfonic acid*

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An In-Depth Technical Guide to the Physical Properties of Chloronaphthalene Sulfonic Acids, with a Focus on the 8-Chloro Isomer

Introduction

Chloronaphthalene sulfonic acids are a class of organosulfur compounds that serve as pivotal intermediates in the synthesis of dyes, pigments, and pharmaceuticals.[1] Their molecular architecture, featuring a rigid naphthalene core, a strongly acidic sulfonic acid group, and a reactive chlorine substituent, imparts a unique combination of properties. The precise positioning of the chloro and sulfo groups on the naphthalene rings creates distinct isomers, each with its own set of physical and chemical characteristics.

This guide provides a detailed examination of the physical properties of **8-Chloronaphthalene-2-sulfonic acid**. Due to the limited availability of specific experimental data for this particular isomer in public literature, this document will also draw upon data from its close structural isomers, primarily 8-Chloronaphthalene-1-sulfonic acid and 6-Chloronaphthalene-2-sulfonic acid, to provide a comprehensive understanding of this compound class. This comparative

approach allows for informed estimations of the 8,2-isomer's properties and highlights the causal relationships between molecular structure and physical behavior.

This document is intended for researchers, chemists, and drug development professionals who require a deep understanding of this molecule's fundamental properties for applications in synthesis, formulation, and materials science.

Chemical and Physical Identity

The identity and core physical properties of 8-Chloronaphthalene-1-sulfonic acid and related isomers are summarized below. The molecular formula for all isomers is $C_{10}H_7ClO_3S$, with a molecular weight of approximately 242.67 g/mol .[2][3][4]

Property	8-Chloronaphthalene-1-sulfonic acid	6-Chloronaphthalene-2-sulfonic acid	7-Chloronaphthalene-2-sulfonic acid
CAS Number	145-74-4[2][3]	102878-14-8[1][5]	102878-15-9[6]
Molecular Formula	$C_{10}H_7ClO_3S$ [2][3][4]	$C_{10}H_7ClO_3S$ [1][5]	$C_{10}H_7ClO_3S$ [6]
Molecular Weight	242.67 g/mol [2][3]	242.68 g/mol [1][5]	242.67 g/mol [6]
Physical Appearance	Crystalline solid	Not specified	Not specified
Melting Point	Data not available	Data not available	Data not available
Boiling Point	Data not available	Data not available	Data not available
Solubility	Decomposes in water[7]	Soluble in organic solvents[1]	Data not available
IUPAC Name	8-chloronaphthalene-1-sulfonic acid[2][3]	6-chloronaphthalene-2-sulfonic acid	7-chloronaphthalene-2-sulfonic acid

In-Depth Analysis of Physicochemical Properties Structure-Property Relationships

The physical properties of **8-Chloronaphthalene-2-sulfonic acid** are dictated by its three key structural components: the aromatic naphthalene backbone, the hydrophilic sulfonic acid

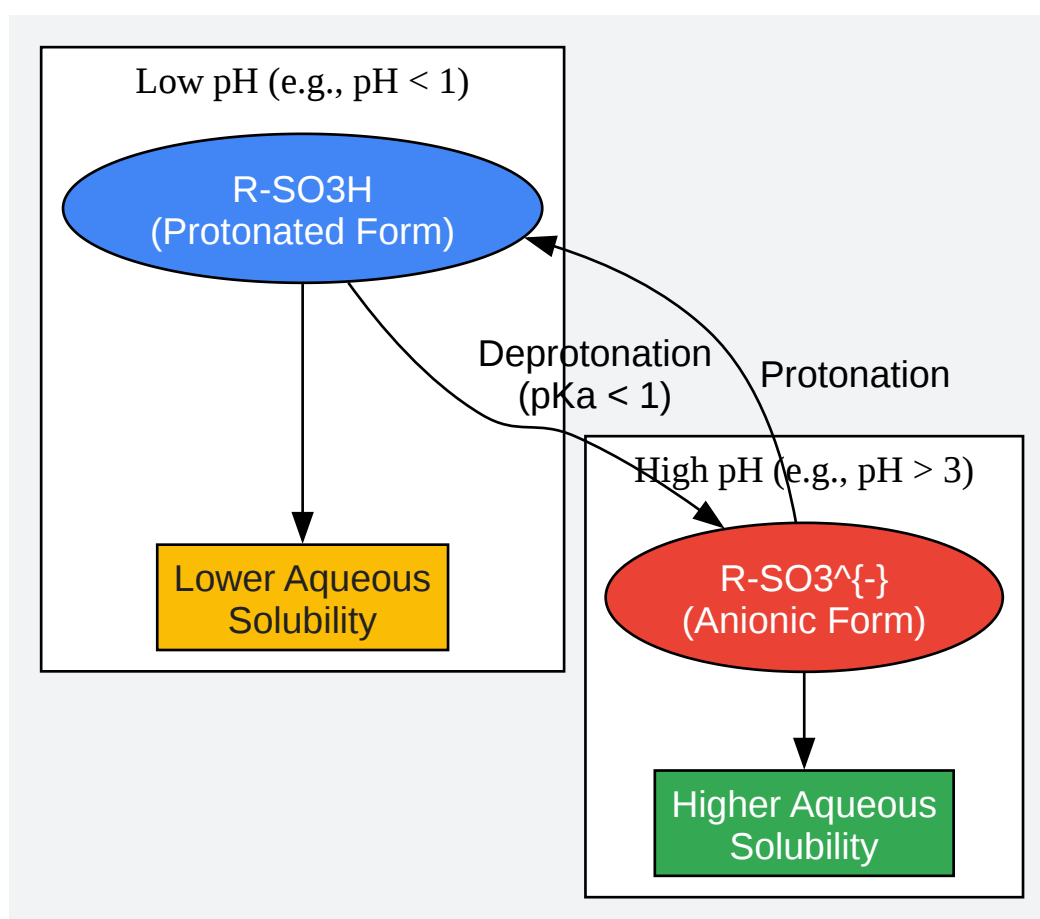
group, and the hydrophobic chlorine atom.

Caption: Key structural components influencing physical properties.

Solubility and Acidity (pKa)

The sulfonic acid moiety is a strong acid, meaning it readily dissociates in aqueous solutions to donate a proton, forming the sulfonate anion ($-\text{SO}_3^-$). This ionization is the primary driver of the molecule's water solubility. The pKa of aromatic sulfonic acids is typically very low (often < 1), indicating that **8-Chloronaphthalene-2-sulfonic acid** will exist almost entirely in its ionized, water-soluble sulfonate form in any solution with a pH above 2-3.

However, the large, nonpolar naphthalene core and the chlorine atom confer significant hydrophobic character. This duality results in amphiphilic behavior. While soluble in water, it is also expected to have enhanced solubility in polar organic solvents compared to naphthalene itself.[1] The Safety Data Sheet for the 8,1-isomer notes that it decomposes in contact with water, which is a critical handling consideration.[7]



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Caption: pH-dependent ionization and solubility of sulfonic acids.

Thermal Properties

Specific melting and boiling points for **8-Chloronaphthalene-2-sulfonic acid** are not readily available. Generally, aromatic sulfonic acids are high-melting solids due to strong intermolecular hydrogen bonding and ionic interactions in their crystalline state. They often decompose at high temperatures before boiling. Thermal decomposition can release irritating and toxic gases, including hydrogen chloride, sulfur oxides, and carbon oxides.[8]

Spectroscopic Profile

While specific spectra for the 8,2-isomer are not available, a profile can be predicted based on its structure and data from related compounds.

- ¹H NMR: The proton NMR spectrum would be complex, showing distinct signals in the aromatic region (typically 7.0-9.0 ppm) corresponding to the six protons on the naphthalene ring. The specific chemical shifts and coupling constants would be diagnostic of the 8-chloro, 2-sulfo substitution pattern.
- ¹³C NMR: The carbon NMR would display ten signals for the ten unique carbon atoms of the naphthalene ring. The carbon atoms directly attached to the chlorine and sulfonic acid groups would show characteristic shifts.
- Infrared (IR) Spectroscopy: The IR spectrum would be dominated by strong absorption bands characteristic of the sulfonic acid group. Key peaks would include a broad O-H stretch (around 3000 cm⁻¹), and strong, sharp S=O stretching vibrations (typically in the 1040-1200 cm⁻¹ region).[9] Aromatic C-H and C=C stretching peaks would also be present.[9]

Experimental Protocol: Determination of Aqueous Solubility

This protocol provides a standardized workflow for determining the solubility of a compound like **8-Chloronaphthalene-2-sulfonic acid** in an aqueous buffer. This method, known as the shake-flask method, is a gold standard for solubility measurement.

Objective: To determine the equilibrium solubility of **8-Chloronaphthalene-2-sulfonic acid** in a buffered aqueous solution at a controlled temperature.

Materials:

- **8-Chloronaphthalene-2-sulfonic acid**
- Phosphate-buffered saline (PBS), pH 7.4
- Type 1 ultrapure water
- Analytical balance
- Thermostatic shaker incubator
- Calibrated pH meter
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Syringe filters (0.22 μm , PTFE or other chemically resistant membrane)
- Glass vials with screw caps

Methodology:

- Preparation of Standard Solutions:
 - Accurately prepare a stock solution of the compound in a suitable organic solvent (e.g., methanol or acetonitrile).
 - From the stock solution, prepare a series of calibration standards of known concentrations.
- Sample Preparation (Shake-Flask):
 - Add an excess amount of **8-Chloronaphthalene-2-sulfonic acid** to a glass vial. The excess solid is crucial to ensure that equilibrium is reached with a saturated solution.
 - Add a known volume of pH 7.4 PBS buffer to the vial.

- Securely cap the vials. Prepare at least three replicate samples.
- Equilibration:
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25°C or 37°C).
 - Shake the samples at a constant speed for a period sufficient to reach equilibrium (typically 24-48 hours). A preliminary time-course experiment can be run to determine the exact time to equilibrium.
- Sample Processing:
 - After equilibration, allow the vials to stand undisturbed in the incubator for at least 2 hours to allow undissolved solids to settle.
 - Carefully withdraw an aliquot from the clear supernatant using a syringe.
 - Immediately filter the aliquot through a 0.22 μm syringe filter into a clean HPLC vial. This step is critical to remove any undissolved particulates.
 - Dilute the filtered sample with the mobile phase if necessary to fall within the range of the calibration curve.
- Analysis by HPLC:
 - Analyze the calibration standards and the prepared samples by HPLC-UV. The detection wavelength should be set to a λ_{max} of the compound.
 - Generate a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of the compound in the filtered samples by interpolating their peak areas from the calibration curve.
- Calculation:
 - Calculate the solubility by multiplying the measured concentration by any dilution factors used.

- Report the final solubility as an average of the replicates, with the standard deviation, at the specified pH and temperature.

Caption: Workflow for solubility determination by the shake-flask method.

Safety, Handling, and Storage

As a Senior Application Scientist, it is imperative to emphasize safety. Based on data for the closely related 8-Chloronaphthalene-1-sulfonic acid, the compound should be handled with significant care.

- Hazards: It is classified as corrosive and can cause severe skin burns and serious eye damage.[3][7][8] Do not breathe dust and avoid all contact with skin and eyes.[7][8]
- Handling: Use only under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place, preferably in a corrosives area.[7]

Conclusion

8-Chloronaphthalene-2-sulfonic acid is an aromatic sulfonic acid whose physical properties are governed by the interplay between its hydrophobic chlorinated naphthalene core and its hydrophilic, strongly acidic sulfo group. While specific experimental data for this isomer is scarce, a comprehensive profile can be constructed by analyzing its structure and comparing it with related isomers. It is expected to be a high-melting, crystalline solid with significant water solubility at physiological pH, a property that is critical for its use in many biological and industrial applications. The provided protocols and analyses offer a foundational framework for professionals working with this important class of chemical intermediates.

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